

# Technical Guide: Physicochemical Properties of Methyl 4-acetamido-5-chloro-2-methoxybenzoate

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## Compound of Interest

**Compound Name:** Methyl 4-acetamido-5-chloro-2-methoxybenzoate

**Cat. No.:** B041245

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This technical guide provides a detailed overview of the melting and boiling points of **Methyl 4-acetamido-5-chloro-2-methoxybenzoate**, a compound of interest in pharmaceutical research and development. The document outlines its key physical properties and provides standardized experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

## Physicochemical Data Summary

The melting and boiling points are critical physical constants that provide insights into the purity and physical nature of a chemical compound. The data for **Methyl 4-acetamido-5-chloro-2-methoxybenzoate** are summarized below.

Physical Property	Value	Notes
Melting Point	153-156 °C[1][2][3][4][5]	A narrow melting point range is indicative of high purity. Other reported values include 153 °C and 154.5 °C.[6][7]
Boiling Point	440.2 °C[1][2][6]	At standard atmospheric pressure (760 mmHg). A predicted value is $440.2 \pm 45.0$ °C.[3]

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following are detailed methodologies for these measurements.

### Determination of Melting Point (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or a Thiele tube
- Capillary tubes (sealed at one end)
- Thermometer
- Heating oil (for Thiele tube method)
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the sample of **Methyl 4-acetamido-5-chloro-2-methoxybenzoate** is completely dry and finely powdered. If necessary, grind the crystals

using a mortar and pestle.

- Loading the Capillary Tube: Pack the dry, powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Apparatus Setup (Thiele Tube):
  - Attach the capillary tube to a thermometer using a small rubber band or a piece of thread, ensuring the sample is aligned with the thermometer bulb.
  - Place the thermometer and attached capillary tube into the Thiele tube containing heating oil, ensuring the oil level is above the side arm.
- Heating:
  - Gently heat the side arm of the Thiele tube with a Bunsen burner or a microburner. The design of the Thiele tube facilitates the circulation of the oil, ensuring uniform heating.
  - For a melting point apparatus, place the capillary tube in the designated slot.
- Observation and Measurement:
  - Heat the sample rapidly at first to get an approximate melting point.
  - Allow the apparatus to cool and then repeat the measurement with a fresh sample, this time heating slowly (about 1-2 °C per minute) as the temperature approaches the expected melting point.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[6]

## Determination of Boiling Point (Capillary Method)

The capillary method can also be adapted for the determination of the boiling point of a liquid, particularly for small sample volumes. Since **Methyl 4-acetamido-5-chloro-2-**

**methoxybenzoate** is a solid at room temperature, it would first need to be melted to determine its boiling point using this method.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a heating block)

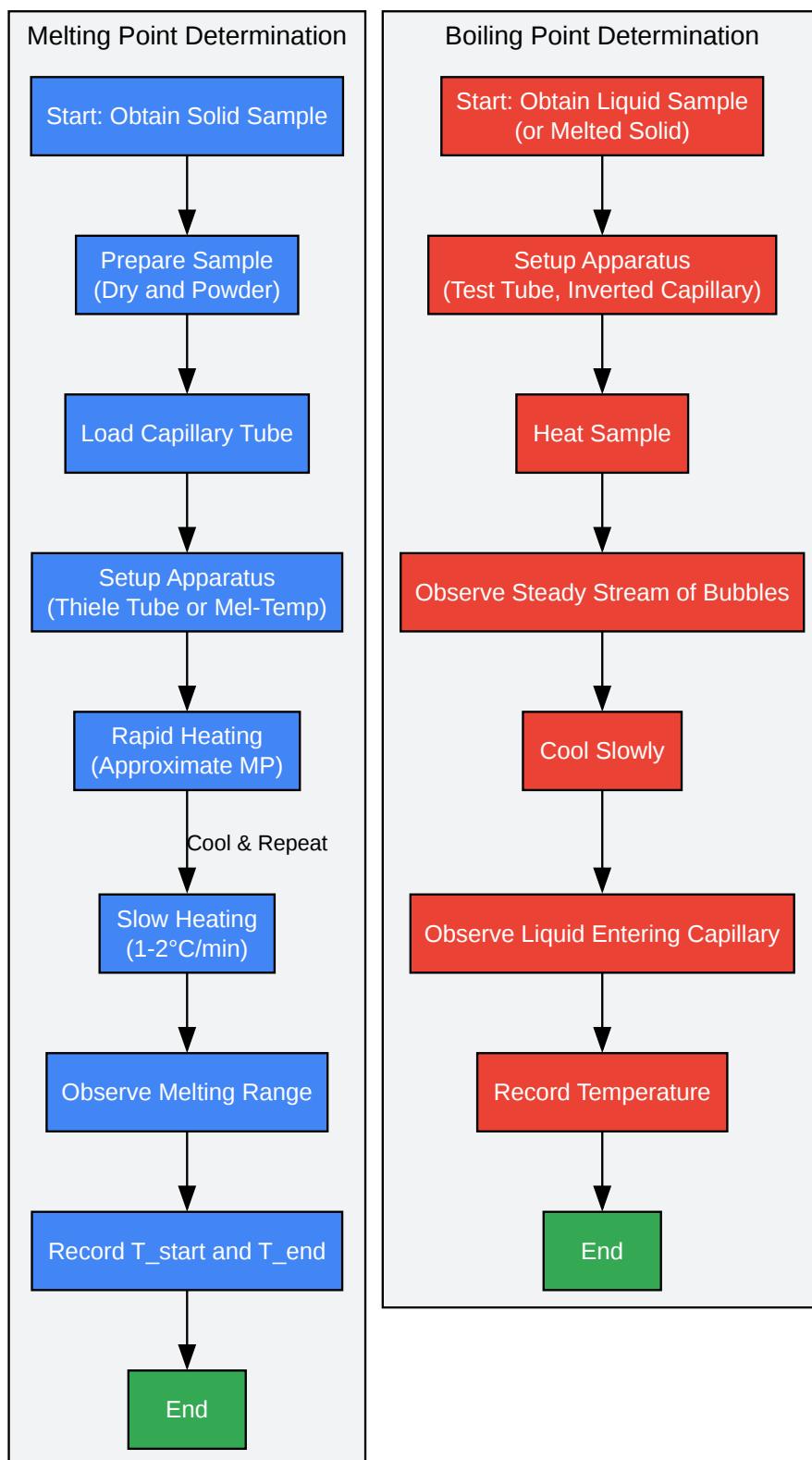
Procedure:

- Sample Preparation: Place a small amount of the substance into a small test tube.
- Capillary Inversion: Place a capillary tube (sealed at one end) into the test tube with the open end downwards.
- Apparatus Setup:
  - Attach the test tube to a thermometer.
  - Immerse the setup in a heating bath (like a Thiele tube) ensuring the sample is below the level of the heating fluid.
- Heating:
  - Heat the apparatus gently. As the temperature rises, the air trapped in the capillary tube will expand and escape as bubbles.
  - Continue heating until a steady stream of bubbles emerges from the capillary tube. This indicates that the vapor of the substance has displaced all the air.
- Observation and Measurement:
  - Remove the heat source and allow the apparatus to cool slowly.

- The stream of bubbles will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[8] At this point, the vapor pressure of the substance is equal to the atmospheric pressure.

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical compound.



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Caption: Workflow for Melting and Boiling Point Determination.

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